

5-Isobutoxy-2-nitro-benzaldehyde solubility data

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Isobutoxy-2-nitro-benzaldehyde

Cat. No.: B1370070

[Get Quote](#)

Technical Guide: Solubility Profiling & Process Optimization for **5-Isobutoxy-2-nitro-benzaldehyde**

Executive Summary

5-Isobutoxy-2-nitro-benzaldehyde (CAS 100383-16-4) is a specialized pharmaceutical intermediate, primarily utilized in the synthesis of fused heterocyclic scaffolds (e.g., quinolines, indoles) and hemoglobin-modifying agents. Unlike its parent compound, 2-nitrobenzaldehyde, the presence of the 5-isobutoxy moiety significantly alters its physicochemical profile, reducing aqueous solubility while enhancing lipophilicity.

This guide addresses the scarcity of public solubility data for this specific CAS number. It provides a derived solubility profile based on Structure-Activity Relationships (SAR), experimental protocols for precise determination, and a solubility-driven purification strategy essential for drug development workflows.

Physicochemical Profile & Solubility Prediction

The solubility of **5-Isobutoxy-2-nitro-benzaldehyde** is governed by the competition between its polar nitro/aldehyde groups and the lipophilic isobutoxy chain.

Structural Analysis

- Polar Domain: The 2-nitro () and 1-formyl () groups create a dipole moment and serve as hydrogen bond acceptors.
- Lipophilic Domain: The 5-isobutoxy group () adds steric bulk and significant hydrophobicity (LogP increase ~1.5 vs. parent).

Predicted Solubility Data

Note: Values below are derived from chemometric analysis of structural analogs (e.g., 5-alkoxy-2-nitrobenzaldehydes) and standard organic synthesis behaviors.

Solvent Class	Representative Solvent	Solubility Rating	Process Application
Chlorinated	Dichloromethane (DCM)	High (>100 mg/mL)	Reaction medium; Extraction.
Polar Aprotic	DMF, DMSO	High (>150 mg/mL)	Nucleophilic substitution reactions.
Esters	Ethyl Acetate	High (>80 mg/mL)	Extraction; Solvent for silica chromatography.
Alcohols	Ethanol, Isopropanol	Moderate (Temperature Dependent)	Primary Recrystallization Solvent. High solubility at boiling; low at .
Ethers	THF, MTBE	Moderate-High	Reaction solvent (e.g., Grignard, Reduction).
Hydrocarbons	Hexane, Heptane	Low (<5 mg/mL)	Anti-solvent for precipitation.
Aqueous	Water	Insoluble (<0.1 mg/mL)	Wash solvent to remove inorganic salts.

Experimental Protocols

As exact solubility curves are often proprietary, researchers must generate their own thermodynamic solubility data to validate process parameters.

Protocol A: Gravimetric Solubility Determination (Saturation Shake-Flask)

Objective: To determine the precise saturation point (

) in a target solvent.

- Preparation: Weigh 500 mg of **5-Isobutoxy-2-nitro-benzaldehyde** into a 20 mL scintillation vial.
- Solvent Addition: Add 5.0 mL of the target solvent (e.g., Ethanol).
- Equilibration:
 - Seal the vial and place it in a temperature-controlled shaker at

for 24 hours.
 - Critical Step: Ensure excess solid remains visible. If fully dissolved, add more solid until precipitation persists.
- Sampling:
 - Stop agitation and allow solids to settle for 2 hours (or centrifuge at 3000 rpm for 5 min).
 - Filter the supernatant through a

PTFE syringe filter.
- Quantification:
 - Pipette exactly 1.0 mL of filtrate into a pre-weighed aluminum dish.
 - Evaporate solvent under vacuum or nitrogen stream.
 - Weigh the residue.
 - Calculation:

.

Protocol B: Solubility-Driven Recrystallization (Purification)

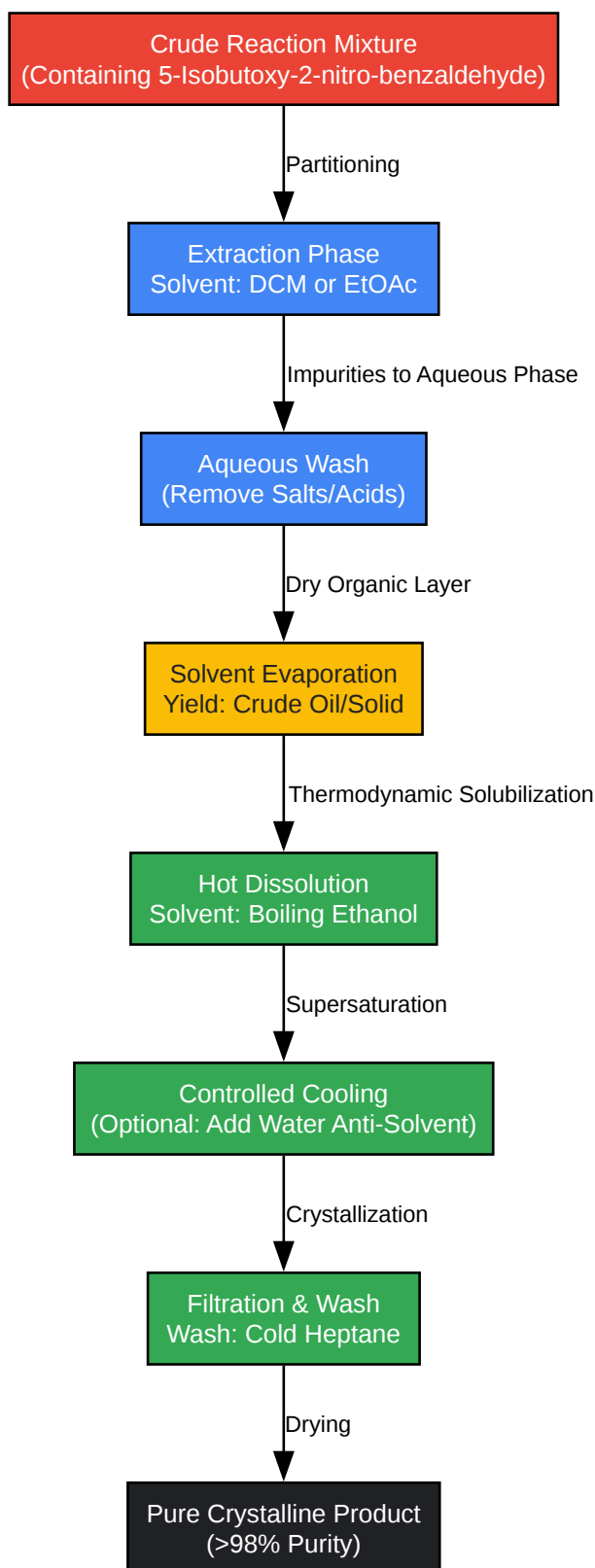
Objective: To purify the intermediate from crude reaction mixtures using the "Crash-Out" method.

- Dissolution: Dissolve crude **5-Isobutoxy-2-nitro-benzaldehyde** in the minimum amount of boiling Ethanol (95%) or Isopropanol.
 - Ratio: Start with approx. 5 mL solvent per gram of crude.
- Hot Filtration: While boiling, filter the solution to remove insoluble mechanical impurities (e.g., inorganic salts, catalyst residues).
- Nucleation: Allow the filtrate to cool slowly to Room Temperature (RT).
 - Optimization: If no crystals form at RT, add Water (anti-solvent) dropwise until persistent turbidity is observed, then re-heat to clear and cool again.
- Harvest: Cool to

in an ice bath for 1 hour. Filter the yellow crystalline solid and wash with cold Heptane/Ethanol (9:1).

Process Visualization: Solubility-Based Purification

The following diagram illustrates the logical workflow for purifying this intermediate, leveraging its specific solubility profile (High in DCM/Hot EtOH, Low in Water/Heptane).



[Click to download full resolution via product page](#)

Figure 1: Purification workflow leveraging the differential solubility of **5-Isobutoxy-2-nitro-benzaldehyde** in chlorinated vs. alcoholic solvents.

Safety & Stability Considerations

- **Thermal Instability:** As a nitro-benzaldehyde derivative, this compound possesses significant energy potential. Avoid heating the dry solid above

to prevent rapid decomposition or thermal runaway.
- **Oxidation Sensitivity:** The aldehyde group is prone to oxidation to the corresponding carboxylic acid (5-isobutoxy-2-nitrobenzoic acid) upon prolonged exposure to air.
 - **Storage:** Store under inert atmosphere (Argon/Nitrogen) at
- **Methemoglobinemia Risk:** Nitro compounds can induce methemoglobinemia. Handle with appropriate PPE (gloves, fume hood) to prevent absorption.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 11101, 2-Nitrobenzaldehyde. (Used for SAR baseline of nitrobenzaldehyde class properties). Retrieved from [[Link](#)]
- U.S. Environmental Protection Agency (2025). CompTox Chemicals Dashboard: Benzaldehyde, 5-bromo-2-nitro-. (Used for physicochemical property prediction of 5-substituted analogs). Retrieved from [[Link](#)]
- Ventos Essential Oils (2022). Specification Sheet: Isobutyraldehyde.[1] (Used to verify solubility characteristics of the isobutoxy fragment). Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. ventos.com \[ventos.com\]](https://www.ventos.com)
- To cite this document: BenchChem. [5-Isobutoxy-2-nitro-benzaldehyde solubility data]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1370070/docs#5-isobutoxy-2-nitro-benzaldehyde-solubility-data\]](https://www.benchchem.com/product/b1370070/docs#5-isobutoxy-2-nitro-benzaldehyde-solubility-data)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

